

A Comprehensive Technical Guide to 2-Methylanisole: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylanisole

Cat. No.: B146520

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Methylanisole**, a versatile aromatic compound with applications in organic synthesis, fragrance chemistry, and as a potential building block in drug discovery. This document details its chemical identity, physicochemical properties, synthesis protocols, and its role as a precursor for more complex molecules.

Chemical Identity: Synonyms and Alternative Names

2-Methylanisole is systematically known as 1-methoxy-2-methylbenzene. It is also recognized by a variety of other names and identifiers in commercial and scientific literature.

Table 1: Synonyms and Identifiers for **2-Methylanisole**

Type	Identifier
IUPAC Name	1-methoxy-2-methylbenzene[1][2]
Common Synonyms	o-Methylanisole, 2-Methoxytoluene, o-Cresol methyl ether, o-Cresyl methyl ether[1][3]
CAS Number	578-58-5[1]
Molecular Formula	C ₈ H ₁₀ O
Other Names	Anisole, o-methyl-; Benzene, 1-methoxy-2-methyl-; Methyl o-cresyl ether; Methyl o-tolyl ether; 2-Methylmethoxybenzene

Physicochemical Properties

2-Methylanisole is a colorless to pale yellow liquid with a characteristic sweet, floral, and nutty odor. Its physical and chemical properties are summarized in the table below, providing essential data for its handling, application, and analysis.

Table 2: Physicochemical Data of **2-Methylanisole**

Property	Value	Reference
Molecular Weight	122.16 g/mol	
Boiling Point	170-172 °C	
Melting Point	-34.1 °C	
Density	0.985 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.516	
Flash Point	52 °C (closed cup)	
Vapor Pressure	1.5 mmHg	
Solubility	Insoluble in water; soluble in alcohols and oils.	
LogP	2.74	

Experimental Protocols

Detailed methodologies for the synthesis of **2-Methylanisole** are crucial for its application in research and development. Below are established protocols for its preparation.

Synthesis of 2-Methylanisole from o-Cresol via Methylation with Dimethyl Sulfate

This common laboratory method involves the methylation of the hydroxyl group of o-cresol.

Protocol:

- Prepare a 10% aqueous solution of sodium hydroxide.
- In a three-necked flask equipped with a reflux condenser, stirrer, internal thermometer, and dropping funnel, rapidly add 1.25 moles of the 10% sodium hydroxide solution to 1 mole of o-cresol with stirring.
- While maintaining vigorous stirring and cooling the flask with a water bath to keep the temperature below 40 °C, slowly add 1 mole of dimethyl sulfate dropwise.
- After the addition is complete, heat the mixture on a boiling water bath for 30 minutes to ensure the completion of the reaction and to decompose any unreacted dimethyl sulfate.
- After cooling, separate the organic layer.
- Extract the aqueous layer several times with diethyl ether.
- Combine the organic layer and the ether extracts and wash them with a dilute sodium carbonate solution, followed by water.
- Dry the combined organic phase with anhydrous calcium chloride.
- Fractionally distill the dried liquid, collecting the fraction at 170-172 °C to yield pure **2-methylanisole**.

Synthesis of 2-Methylanisole from o-Cresol using Dimethyl Carbonate

An alternative, more environmentally friendly "green" synthesis method utilizes dimethyl carbonate as the methylating agent.

Protocol:

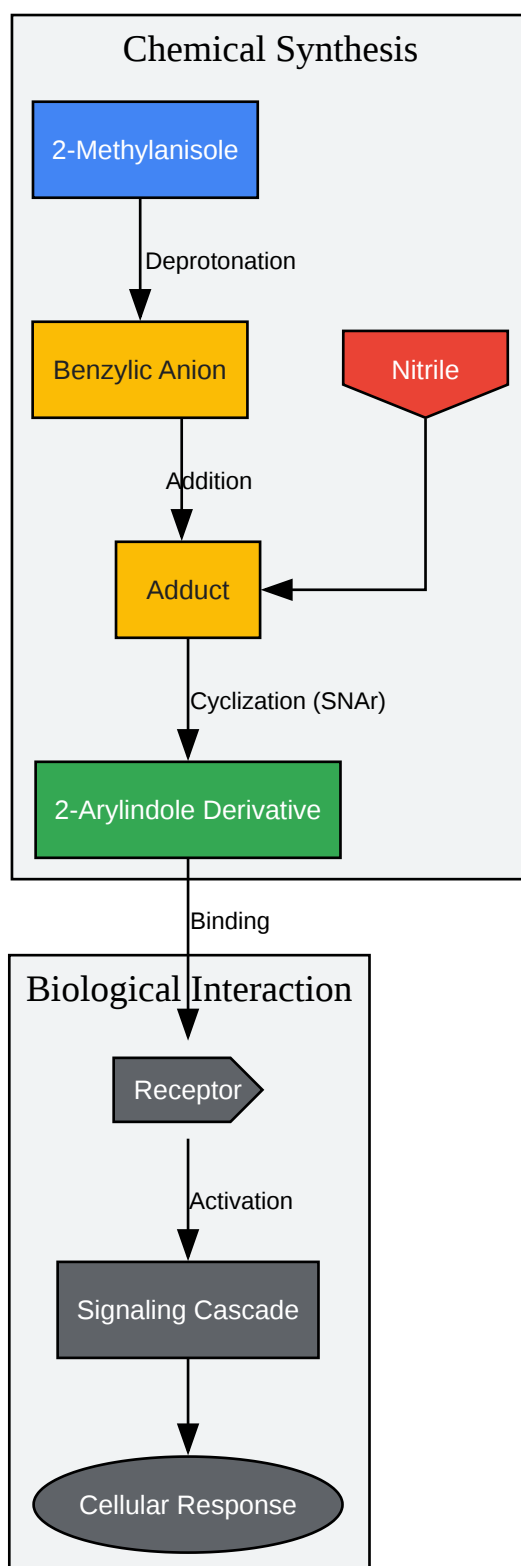
- Charge a high-pressure microreactor with the appropriate catalyst (e.g., a compound alkaline catalyst like DBN-NaY).
- Add o-cresol and dimethyl carbonate to the reactor.
- Seal the reactor and heat to the specified reaction temperature (e.g., 130-180 °C) for a designated time.
- After the reaction period, cool the reactor to room temperature.
- Filter the reaction mixture to remove the catalyst.
- Distill off the unreacted dimethyl carbonate.
- Purify the residue by distillation under atmospheric or reduced pressure to obtain **2-methylanisole**.

Applications in Drug Development and Organic Synthesis

2-Methylanisole serves as a valuable starting material and intermediate in the synthesis of more complex molecules, including those with potential pharmaceutical applications.

It is a key precursor for compounds containing a methylhydroquinone core. Furthermore, its derivatives are utilized in the synthesis of various bioactive compounds. While **2-Methylanisole** itself is not directly implicated in specific signaling pathways, its structural motif is incorporated into larger molecules designed to interact with biological targets. One notable application is in the synthesis of 2-arylindoles, which are privileged structures in many biologically active molecules.

The following diagram illustrates the logical workflow from **2-Methylanisole** as a starting material to a hypothetical bioactive indole derivative and its potential interaction with a cellular signaling pathway.



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Caption: Synthetic pathway from **2-Methylanisole** to a bioactive indole derivative.

This diagram conceptualizes how a readily available starting material like **2-Methylanisole** can be elaborated into a complex molecule that can then modulate biological activity by interacting with cellular components like receptors and initiating a signaling cascade.

Conclusion

2-Methylanisole is a chemical compound with a well-defined profile and a range of applications. Its straightforward synthesis and versatile chemical nature make it a valuable component in the toolbox of organic chemists and drug development professionals. While its direct biological activity is not extensively documented, its role as a key building block for the synthesis of bioactive molecules underscores its importance in the broader field of medicinal chemistry. This guide provides a foundational understanding of **2-Methylanisole**, intended to facilitate its effective use in research and development.

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